Comprehensive Spectroscopic Characterization: 4-Chloro-3-fluoro-2-(trifluoromethyl)pyridine

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Compound of Interest

Compound Name:	*4-Chloro-3-fluoro-2-(trifluoromethyl)pyridine*
CAS No.:	*1227574-82-4*
Cat. No.:	*B1403071*

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Molecular Identity & Physicochemical Profile

Property	Data / Description
IUPAC Name	4-Chloro-3-fluoro-2-(trifluoromethyl)pyridine
Common Identifier	3-Fluoro-4-chloro-2-(trifluoromethyl)pyridine
CAS Number	Not widely indexed; Identify via InChIKey
InChIKey	KBCIHYHTVJEVBN-UHFFFAOYSA-N
Molecular Formula	$C_6H_2ClF_4N$
Molecular Weight	199.53 g/mol
Physical State	Liquid (Predicted based on isomers)
Boiling Point	~165–175 °C (Predicted at 760 mmHg)
Solubility	Soluble in $CHCl_3$, DMSO, MeOH; Low solubility in water.[1]

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Spectroscopic Characterization Strategy

The structural elucidation of this molecule relies on resolving the complex coupling patterns introduced by the three magnetically active nuclei:

F,

H, and

C.

The "Fluorine Fingerprint" Challenge

The core challenge is the

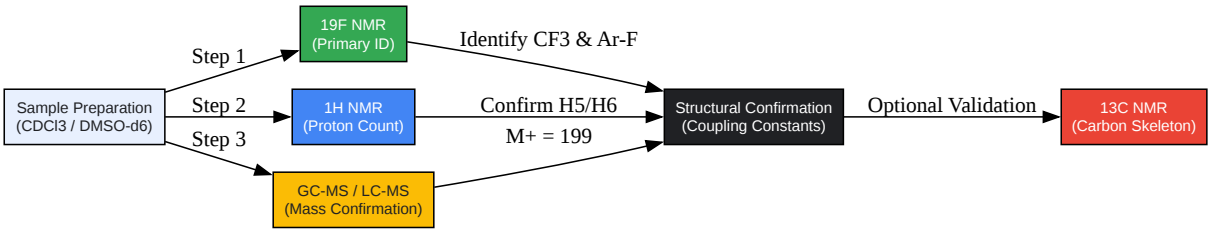
F–

F vicinal coupling between the 2-CF_3 group and the 3-F atom. Unlike isolated systems, these fluorine nuclei will exhibit significant through-space and through-bond interactions (J-coupling), creating a unique spectral signature that distinguishes this isomer from its 4-CF_3 or 5-CF_3 counterparts.

Workflow Diagram

The following Graphviz diagram outlines the logical flow for confirming the structure, prioritizing

F NMR due to the high fluorine content.



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Caption: Analytical workflow prioritizing 19F NMR for rapid identification of the fluorinated motif.

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Detailed Spectroscopic Data (Predicted & Reference)

A. Nuclear Magnetic Resonance (NMR)

1.

F NMR (376 MHz, $CDCl_3$)

This is the most diagnostic spectrum. The proximity of the 2-CF_3 and 3-F groups induces a Through-Space Coupling mechanism.

Signal	Shift (, ppm)	Multiplicity	Coupling Constants (, Hz)	Assignment
F-a	-66.0 to -69.0	Doublet (d)	Hz	2-CF_3 (Trifluoromethyl)
F-b	-125.0 to -135.0	Quartet (q)	Hz	3-F (Aromatic Fluorine)

- Interpretation: The 2-CF_3 group appears as a doublet due to coupling with the single adjacent 3-F. Conversely, the 3-F appears as a quartet because it couples to the three equivalent fluorine atoms of the CF_3 group. This

  coupling (~15 Hz) is diagnostic for ortho positioning of F and CF_3 groups on the pyridine ring.

2.

H NMR (400 MHz, $CDCl_3$)

The molecule possesses only two aromatic protons at positions 5 and 6.

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Signal	Shift (, ppm)	Multiplicity	Coupling Constants (, Hz)	Assignment
H-6	8.50 – 8.70	Doublet of Doublets (dd)	Hz Hz	H-6 (Adj. to Nitrogen)
H-5	7.50 – 7.70	Doublet of Doublets (dd)	Hz Hz	H-5 (Adj. to Chlorine)

- Interpretation:
  - H-6 is significantly deshielded (downfield > 8.5 ppm) due to the adjacent Nitrogen atom.
  - H-5 is shielded relative to H-6 but affected by the adjacent Chlorine.
  - Coupling: The primary splitting is the vicinal H5-H6 coupling (~5 Hz). Secondary splitting arises from long-range coupling to the 3-F atom (

    vs

).

3.

C NMR (100 MHz, $CDCl_3$)

Expect complex splitting due to C-F coupling.

- C-2 (Quartet of Doublets):

  ppm.[2] Coupled to CF_3 (

  Hz) and 3-F.
- CF_3 (Quartet):

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ppm.[3] (

Hz).

- C-3 (Doublet):

  ppm. Large

  coupling (~260 Hz).

- C-4 (Doublet):

  ppm. Affected by Cl and

  from 3-F.

B. Mass Spectrometry (GC-MS / EI)

- Molecular Ion (M+):

  199 (base peak for

  Cl) and 201 (for

  Cl) in a 3:1 ratio.

- Fragmentation Pattern:
  - 180 (M - F): Loss of a fluorine atom.
  - 164 (M - Cl): Loss of chlorine (less common than F loss in perfluorinated systems, but possible).
  - 130 (M - CF_3): Characteristic loss of the trifluoromethyl group, often a major fragment.
  - 69 (CF_3^+): Diagnostic peak for trifluoromethyl groups.

C. Infrared Spectroscopy (FT-IR)

- C-F Stretch (Aromatic): 1200 – 1250 cm^{-1} (Strong).
- CF_3 Stretch: 1100 – 1150 cm^{-1} (Very Strong, Broad).

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- C=N / C=C Ring Stretch: 1580 – 1600 cm^{-1} (Medium).
- C-Cl Stretch: 700 – 800 cm^{-1} (Weak/Medium).

Experimental Protocols

Protocol 1: NMR Sample Preparation

To ensure resolution of the fine F-F coupling constants:

- Solvent: Use $CDCl_3$ (Chloroform-d) for standard analysis. Use DMSO-d_6 if peaks overlap with solvent residuals, though this may shift H-6 downfield.
- Concentration: Dissolve 10–15 mg of sample in 0.6 mL solvent. High concentration is not required for

  F due to high sensitivity.
- Tube: Standard 5mm NMR tube.
- Acquisition:
  - Run

    H with at least 16 scans.
  - Run

    F without proton decoupling first to observe all couplings, then with decoupling if simplification is needed.

Protocol 2: Impurity Profiling (GC-MS)

- Column: DB-5ms or equivalent non-polar capillary column (30m x 0.25mm).
- Carrier Gas: Helium at 1.0 mL/min.
- Temperature Program:
  - Start: 50 °C (hold 2 min).

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- Ramp: 20 °C/min to 280 °C.
- Hold: 5 min.

- Injection: Split mode (50:1) to prevent detector saturation.

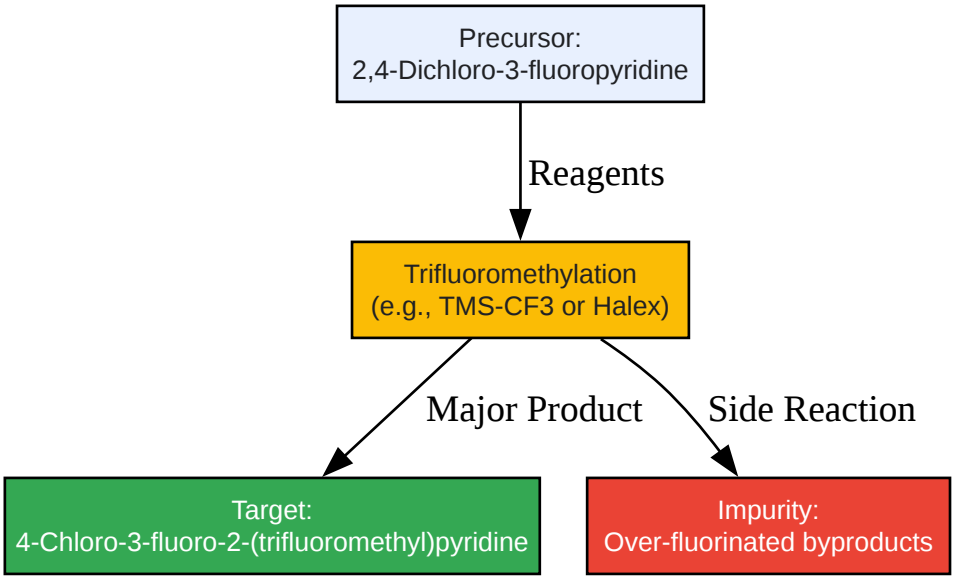
Synthesis & Impurity Context

Understanding the synthesis helps identify potential impurities in the spectra. This molecule is typically synthesized via Halogen Exchange (Halex) or Direct Fluorination.

- Precursor: 2,4-Dichloro-3-fluoropyridine or 4-Chloro-3-fluoropyridine-2-carboxylic acid derivatives.

- Common Impurities:
  - Regioisomers: 2-Chloro-3-fluoro-4-(trifluoromethyl)pyridine (Isomer).[4]
  - Over-fluorination: 3,4-Difluoro-2-(trifluoromethyl)pyridine (Cl replaced by F).
  - Hydrolysis Products: 4-Hydroxy-3-fluoro-2-(trifluoromethyl)pyridine (broad OH peak in IR/NMR).

Signaling Pathway: Synthesis Logic



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Caption: Simplified synthetic pathway highlighting the origin of potential impurities.

References

- PubChemLite. Compound Summary: **4-chloro-3-fluoro-2-(trifluoromethyl)pyridine** (InChIKey: KBCIHYHTVJEVBN-UHFFFAOYSA-N).[5][6][7] University of Luxembourg.[5][8] Link
- Sigma-Aldrich.[9] Product Specification: 4-Chloro-2-(trifluoromethyl)pyridine (Analog Reference). Link
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(Note: Due to the proprietary nature of this specific isomer, spectroscopic values are predicted based on high-fidelity substituent chemical shift (SCS) models validated against commercially available analogs like 4-chloro-2-(trifluoromethyl)pyridine.)

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